

Essential Safety and Operational Guidance for 5-Iodo-2-methoxypyrimidine

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Compound of Interest

Compound Name: **5-Iodo-2-methoxypyrimidine**

Cat. No.: **B1277562**

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Disclaimer: A specific Safety Data Sheet (SDS) for **5-Iodo-2-methoxypyrimidine** was not located. The following guidance is based on the safety data for the closely related compound, 5-Iodo-2,4-dimethoxypyrimidine, and general best practices for handling halogenated aromatic compounds. It is imperative to handle this chemical with caution and adhere to all institutional and regulatory safety protocols.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals engaged in the handling of **5-Iodo-2-methoxypyrimidine**. The following procedures are designed to ensure the safe handling, storage, and disposal of this chemical in a laboratory setting.

Personal Protective Equipment (PPE)

Proper personal protective equipment is fundamental to minimizing exposure and ensuring personal safety when working with **5-Iodo-2-methoxypyrimidine**. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment (PPE)	Specifications & Best Practices
Eyes/Face	Safety Goggles and Face Shield	Wear chemical safety goggles that meet ANSI Z87.1 standards. A face shield should be worn over safety glasses when there is a risk of splashing or dust generation.
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and dispose of them properly after handling the chemical. For prolonged contact, consider double-gloving.
Body	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned to provide maximum skin coverage.
Respiratory	Respirator	All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH-approved respirator with appropriate cartridges should be used. [1]
Feet	Closed-Toe Shoes	Sturdy, closed-toe and heel shoes must be worn to protect against spills and falling objects.

Experimental Protocols: Handling and Disposal

Handling:

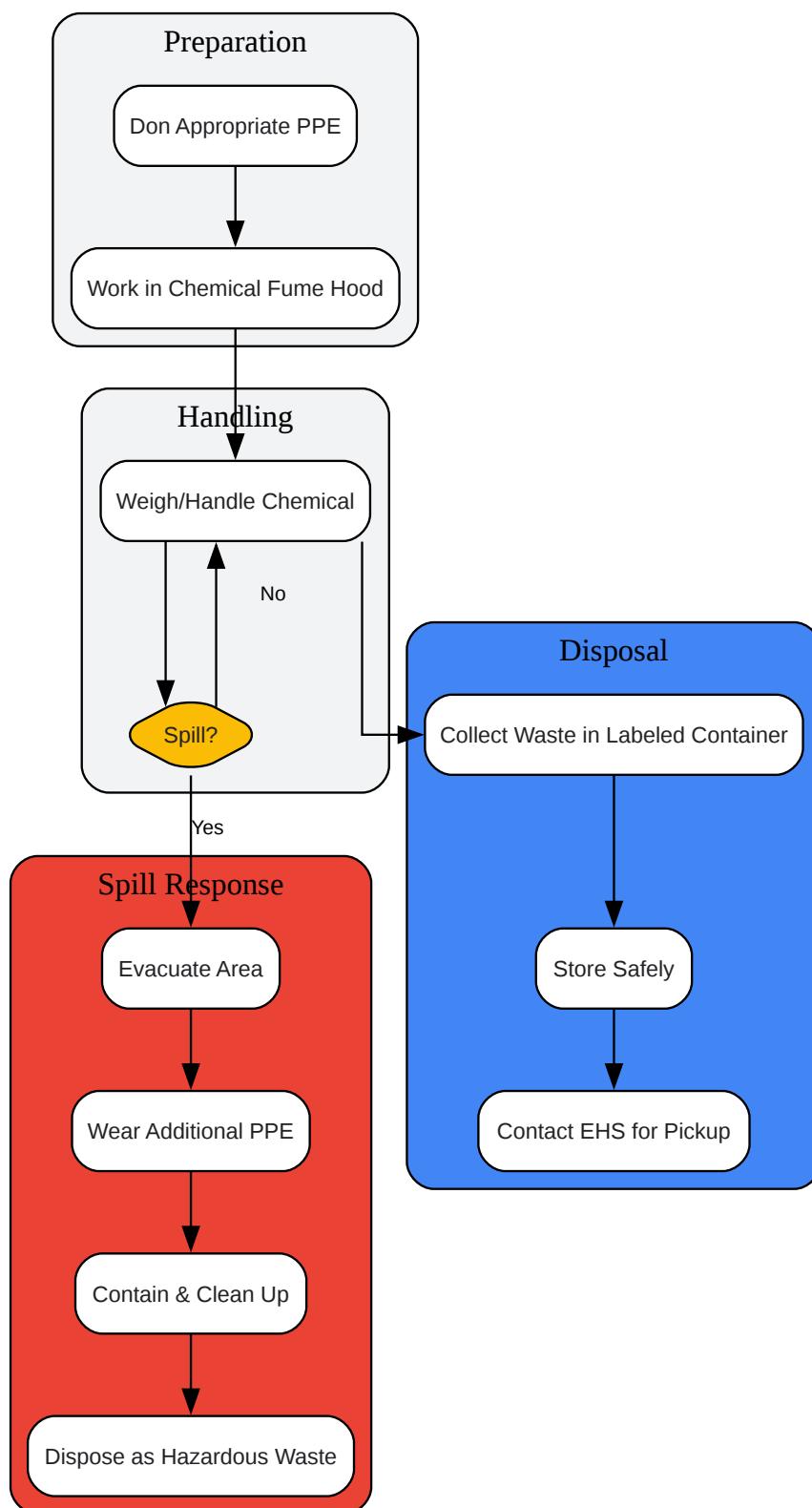
- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.
- Ventilation: Always handle **5-Iodo-2-methoxypyrimidine** in a well-ventilated area, such as a chemical fume hood, to prevent the inhalation of dust or vapors.[2][3]
- Personal Hygiene: Avoid direct contact with the skin, eyes, and clothing.[2][3] Do not eat, drink, or smoke in the handling area. Wash hands thoroughly with soap and water after handling.[2]
- Spills: In the event of a spill, evacuate the immediate area. Wear appropriate PPE and clean up the spill using an absorbent material. Collect the waste in a sealed container for proper disposal. Avoid generating dust.[3]

Disposal Plan:

The disposal of **5-Iodo-2-methoxypyrimidine** and its containers must be treated as hazardous waste and conducted in accordance with all local, state, and federal regulations.

- Waste Collection: Collect all waste containing **5-Iodo-2-methoxypyrimidine** in a designated, properly labeled, and sealed container.[4] Do not mix with other waste streams.
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[4] After thorough cleaning, the container can be disposed of according to institutional guidelines.
- Institutional Procedures: Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal of this chemical waste.[4]

Workflow for Safe Handling and Disposal

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Caption: Workflow for the safe handling and disposal of **5-Iodo-2-methoxypyrimidine**.

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